

Drofenine hydrochloride solubility issues troubleshooting

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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Solubility and Stock Solution Preparation

The table below summarizes the key solubility data and recommended stock solution preparation methods for **Drofenine Hydrochloride**.

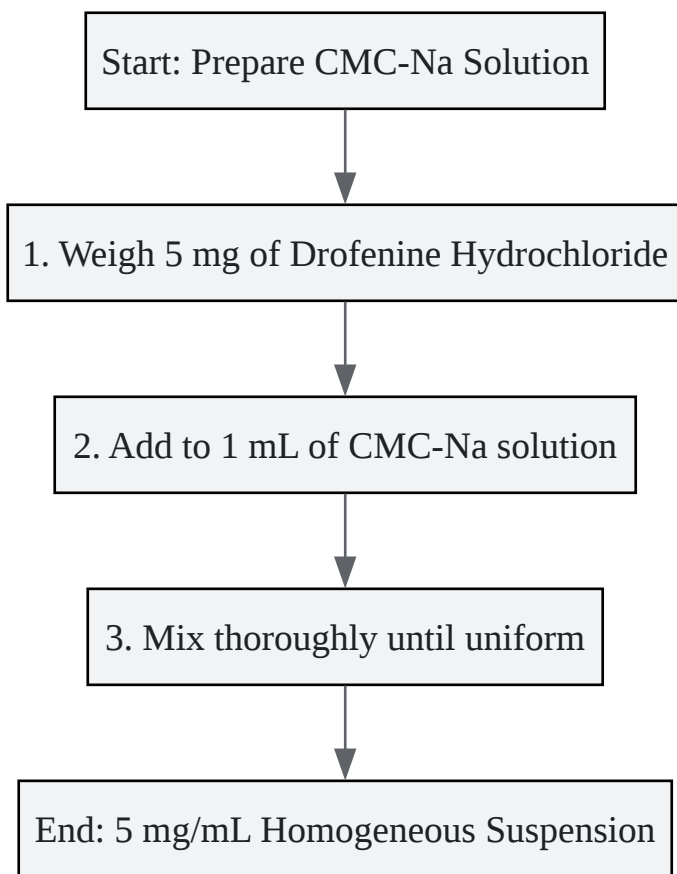
Parameter	Details	Source / Batch
Molecular Weight	353.93 g/mol	[1] [2] [3]
CAS Number	548-66-3	[1] [2] [3]
Chemical Formula	C ₂₀ H ₃₂ ClNO ₂	[1] [2]
Solubility in DMSO	71 - 75 mg/mL (~200 - 212 mM)	[1] [2]
Solubility in Water	≥ 33.3 mg/mL (≥ 94.09 mM)	[2]
10 mM Stock (in DMSO)	Dissolve 3.54 mg in 1 mL DMSO	Calculated from MW
In Vivo Formulation (Example)	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	[2] [4]

Detailed Experimental Protocols

Here are step-by-step methodologies for preparing working solutions for different experimental applications.

Protocol 1: Preparing a Homogeneous Suspension for In Vivo Studies

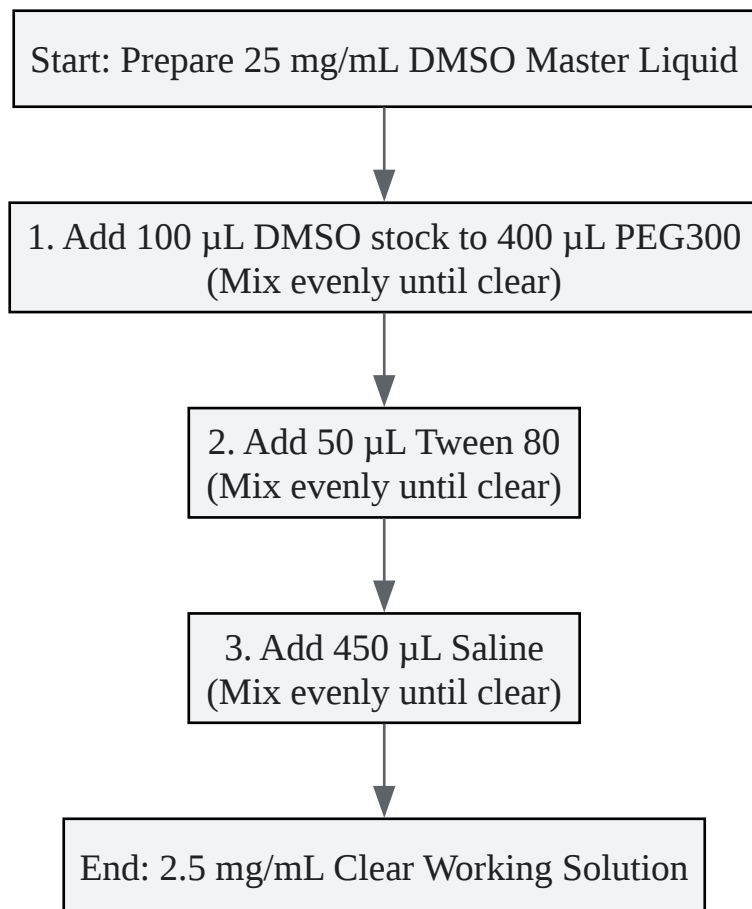
This method uses carboxymethyl cellulose sodium salt (CMC-Na) to create a uniform suspension suitable for animal administration [1] [3].



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Protocol 2: Preparing a Clear Solution for In Vivo Studies

This protocol uses DMSO and co-solvents to create a clear solution for administration, improving bioavailability [2] [4].



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Critical Handling Instructions and Troubleshooting

- **Use Fresh, Dry DMSO:** The solubility of **Drofenine Hydrochloride** can be significantly reduced by moisture-absorbing DMSO. Always use freshly opened, anhydrous DMSO to achieve the published solubility levels [1].
- **Sequential Solvent Addition:** When preparing in vivo formulations, it is crucial to add solvents **one by one** and in the specified order. Ensure the solution is clear after each addition before proceeding to the next solvent. Physical methods like vortexing, ultrasonication, or a warm water bath can be used to aid dissolution [1] [2].
- **Storage and Stability:**
 - **Powder:** Store at -20°C in a dry environment, and it remains stable for up to 3 years from the date of receipt [1].

- **Stock Solutions:** For long-term storage, DMSO stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month in a sealed container to prevent moisture absorption [2].

Frequently Asked Questions (FAQs)

Q1: What is the specific biological activity of Drofenine Hydrochloride? It is primarily characterized as a potent, competitive inhibitor of Butyrylcholinesterase (BChE) with a reported K_i value of 3 μM . It is described as an anticholinergic agent that acts on both nerves and muscle fibers [1] [4]. A research article also identifies it as an inhibitor of the Kv2.1 channel, suggesting a potential role in ameliorating peripheral neuropathy [5].

Q2: The solution appears cloudy during preparation. What should I do? Cloudiness indicates precipitation. First, ensure you are following the correct order of solvent addition. You can then try to re-dissolve the compound by **briefly heating the solution** in a warm water bath ($\sim 37\text{-}50^\circ\text{C}$) and/or **sonicating** it for a few minutes. If cloudiness persists, the DMSO may have absorbed too much moisture; try using a fresh aliquot of anhydrous DMSO [1] [2].

Q3: Can I use water or PBS directly to dissolve Drofenine Hydrochloride? Yes, the compound has good solubility in aqueous solutions. It is reported to be soluble at least up to 33.3 mg/mL (94.09 mM) in water [2]. For phosphate-buffered saline (PBS), one supplier notes a solubility of 16.67 mg/mL, though sonication is recommended to aid the process [2].

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